

Application Notes and Protocols for Developing Topical Formulations with Fenticlor

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Compound of Interest

Compound Name: *Fenticlor*
CAS No.: 97-24-5
Cat. No.: B1222476

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the development of topical formulations containing **Fenticlor**, an antimicrobial agent with both antibacterial and antifungal properties.[1][2] This document outlines the physicochemical properties of **Fenticlor**, its mechanism of action, formulation considerations, and detailed experimental protocols for characterization and evaluation.

Physicochemical Properties of Fenticlor

A thorough understanding of **Fenticlor**'s physicochemical properties is fundamental to designing a stable and effective topical formulation. **Fenticlor** is a white to cream-colored solid or pale yellow powder.[3] It is practically insoluble in water, which presents a significant challenge in the formulation of aqueous-based topical systems.[3]

Property	Value	Reference
IUPAC Name	Bis(2-hydroxy-5-chlorophenyl) sulfide	[2]
CAS Number	97-24-5	[2]
Molecular Formula	C ₁₂ H ₈ Cl ₂ O ₂ S	[2][4][5]
Molar Mass	287.16 g/mol	[2]
Melting Point	174 °C (345 °F)	[2]
Solubility	Insoluble in water	[3]
Appearance	White to cream-colored solid or pale yellow powder	[3]

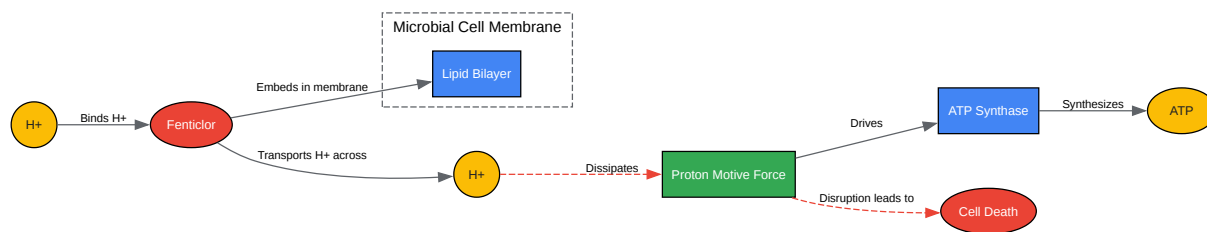
Antimicrobial Spectrum and Efficacy

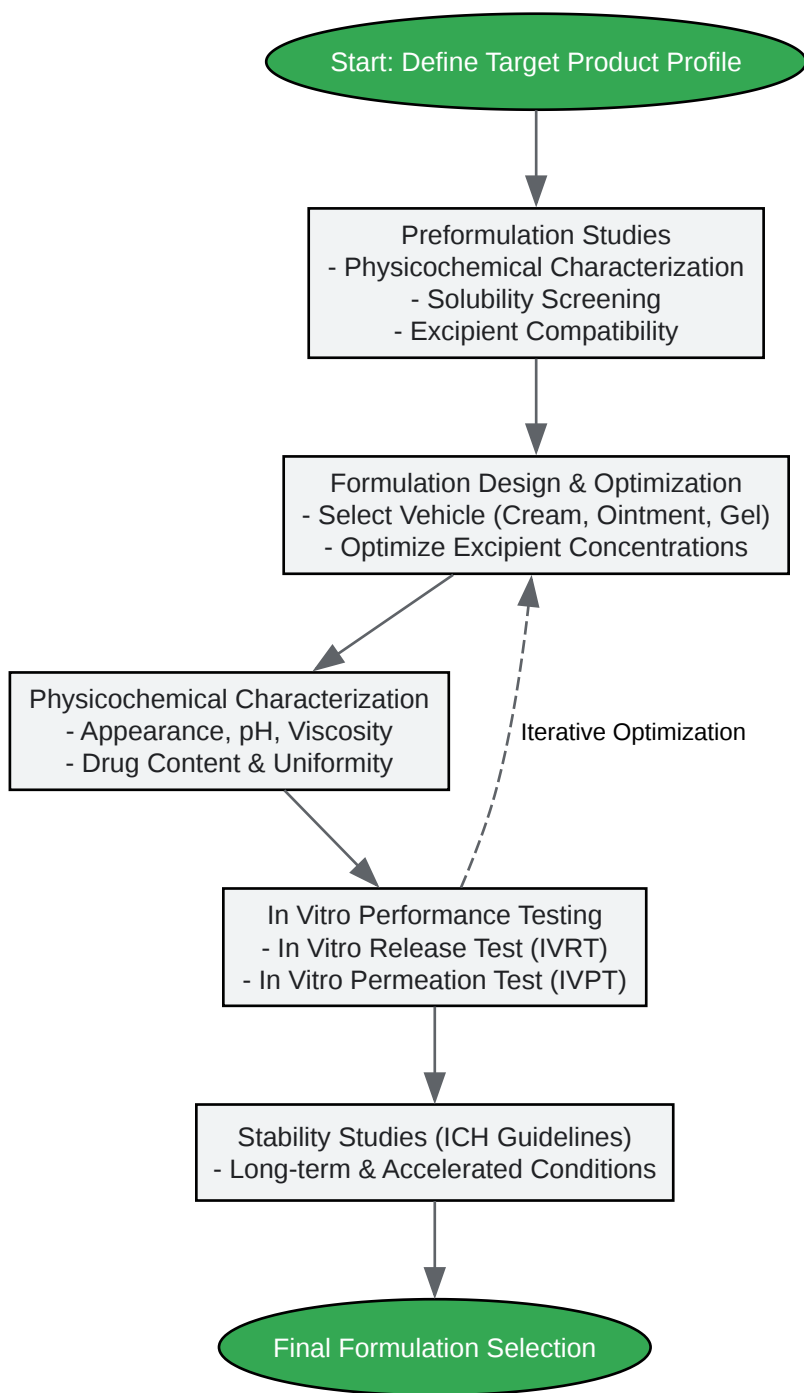
Fenticlor exhibits a broad spectrum of activity against various fungi and bacteria, making it a suitable candidate for treating mixed skin infections. While specific Minimum Inhibitory Concentration (MIC) data for **Fenticlor** is limited in readily available literature, data for structurally related compounds and general statements about its efficacy provide guidance. The following table includes representative MIC data for common topical pathogens to inform target formulation concentrations.

Organism	Antimicrobial Agent	MIC Range (µg/mL)	Reference
Staphylococcus aureus	Various Antibacterials	MICs for effective agents are typically low, often ≤ 2 µg/mL.	[6][7]
Candida albicans	Fenticonazole (related imidazole)	0.125 - 4	
Trichophyton mentagrophytes	Terbinafine	<0.007 - 0.031	[8]
Trichophyton mentagrophytes	Itraconazole	0.015 - 0.25	[8]
Trichophyton mentagrophytes	Griseofulvin	0.062 - 1	[8]

Mechanism of Action

Fenticlor's antimicrobial activity stems from its ability to disrupt the integrity and function of microbial cell membranes. It acts as a protonophore, a lipid-soluble molecule that can transport protons across biological membranes.[9][10] This action dissipates the proton motive force, which is essential for ATP synthesis and various transport processes across the cell membrane. The uncoupling of oxidative phosphorylation ultimately leads to microbial cell death.[11]





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References

- 1. Studies on the mode of action of the phenolic antibacterial agent fenticlor against *Staphylococcus aureus* and *Escherichia coli*. I. The adsorption of fenticlor by the bacterial cell and its antibacterial activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Fenticlor [medbox.iiab.me]
- 3. Fenticlor | C₁₂H₈Cl₂O₂S | CID 7329 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. GSRS [precision.fda.gov]
- 5. Fenticlor [webbook.nist.gov]
- 6. mdpi.com [mdpi.com]
- 7. Antimicrobial susceptibility of *Staphylococcus aureus* and *Staphylococcus pseudintermedius* isolated from various animals - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Evaluation of susceptibility of *Trichophyton mentagrophytes* and *Trichophyton rubrum* clinical isolates to antifungal drugs using a modified CLSI microdilution method (M38-A) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Mechanism of uncoupling in mitochondria: uncouplers as ionophores for cycling cations and protons - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Mechanism of uncoupling in mitochondria: uncouplers as ionophores for cycling cations and protons - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Antibiotic Pyrrolomycin as an Efficient Mitochondrial Uncoupler - PubMed [pubmed.ncbi.nlm.nih.gov]
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